

Essential Safety and Handling Protocols for D-Moses

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Compound of Interest

Compound Name: *D-Moses*

Cat. No.: *B15569334*

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **D-Moses** (CAS No. 2084850-77-9) is not readily available as the product is widely listed as discontinued. The following guidance is based on information from chemical suppliers and general best practices for handling powdered, biologically active research compounds. Researchers must consult with their institution's Environmental Health and Safety (EHS) department to conduct a full risk assessment prior to handling this compound.

D-Moses is a white to beige powder and is the enantiomeric negative control for L-Moses, a potent and selective inhibitor of the PCAF/GCN5 bromodomain.[1][2] While a cytotoxicity assay on peripheral blood mononuclear cells showed no observable toxicity at concentrations up to 10 μ M, comprehensive toxicological data is lacking.[1] It is classified as a combustible solid and is considered highly hazardous to water (Water Hazard Class 3). Therefore, caution and adherence to strict safety protocols are essential.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure when handling **D-Moses**. The required level of protection varies depending on the specific task being performed.

Activity	Engineering Controls	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Receipt & Storage	General Laboratory Ventilation	Safety Glasses	Single Pair of Nitrile Gloves	Laboratory Coat	Not generally required
Weighing of Powder	Chemical Fume Hood or Ventilated Balance Enclosure	Safety Goggles or Face Shield	Double Nitrile Gloves	Disposable Gown or Coverall	N95 Respirator or higher
Solution Preparation	Chemical Fume Hood	Safety Goggles	Double Nitrile Gloves	Laboratory Coat	Not generally required if handled in a fume hood
In Vitro Experiments	Biological Safety Cabinet or Chemical Fume Hood	Safety Glasses	Single Pair of Nitrile Gloves	Laboratory Coat	Not generally required
Spill Cleanup	N/A	Safety Goggles and Face Shield	Double, Chemical-Resistant Gloves	Disposable Coverall	N95 Respirator or higher

This table provides general guidance. A site-specific risk assessment should be conducted to determine the exact PPE requirements.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach is crucial for safely managing **D-Moses** from receipt to disposal.

1. Receipt and Inspection:

- Upon receipt, inspect the package for any signs of damage or leaks.

- Wear a lab coat and nitrile gloves during inspection.[\[3\]](#)
- Verify that the primary container is sealed and intact.
- If the package is compromised, follow your institution's EHS protocol for handling damaged chemical packages.

2. Storage:

- Store **D-Moses** in a tightly sealed container in a cool, dry, and well-ventilated area. The recommended storage temperature is 2-8°C.
- Store away from sources of ignition as it is a combustible solid.
- Due to its high water hazard classification, prevent contact with water and store in a manner that avoids environmental release.

3. Weighing and Handling Powder:

- All handling of powdered **D-Moses** must occur in a designated area within a certified chemical fume hood or a ventilated balance enclosure to prevent inhalation.[\[3\]](#)
- Handle the powder gently with dedicated spatulas to minimize aerosolization.[\[3\]](#)
- After weighing, carefully clean the balance and surrounding surfaces. Dispose of any contaminated cleaning materials as hazardous waste.[\[3\]](#)

4. Solution Preparation:

- **D-Moses** is soluble in DMSO at 2 mg/mL.
- Conduct all solution preparation inside a chemical fume hood.[\[3\]](#)
- Slowly add the solvent to the solid to prevent splashing.[\[3\]](#)
- Keep the container sealed or covered as much as possible during dissolution.

- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.[\[3\]](#)

Disposal Plan

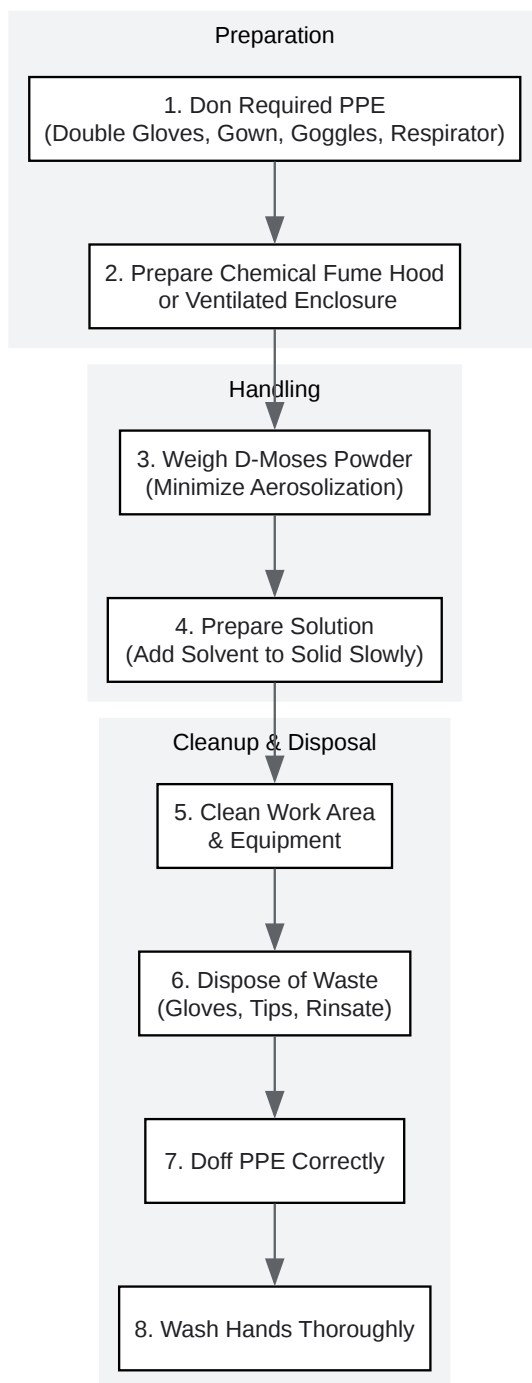
All waste contaminated with **D-Moses** must be treated as hazardous waste.

- Contaminated Labware: Collect all disposable items (e.g., gloves, pipette tips, weigh boats) that have come into contact with **D-Moses** in a designated, sealed hazardous waste container.[\[3\]](#)
- Non-disposable Glassware: Decontaminate by rinsing with a suitable solvent (e.g., 70% ethanol). Collect the rinsate as hazardous waste.[\[3\]](#)
- Unused Compound/Solutions: Dispose of any excess solid compound or solutions in accordance with local, state, and federal regulations for chemical waste. Do not pour down the drain.
- Empty Containers: Rinse the empty container with a suitable solvent three times, collecting the rinsate as hazardous waste. Dispose of the container as instructed by your institution's EHS guidelines.

Visual Workflow Guides

The following diagrams illustrate key safety workflows for handling **D-Moses**.

Workflow for Handling D-Moses Powder



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Caption: Step-by-step workflow for the safe handling of **D-Moses** powder.

Caption: Decision-making process for responding to a **D-Moses** spill.

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References

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